

Safeguarding Your Research: A Guide to Handling Ferrocenemethanol

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Compound of Interest

Compound Name: *Ferrocenemethanol*

Cat. No.: *B074494*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Ferrocenemethanol**, a common reagent in electrochemical studies and synthetic chemistry. Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your research.

Immediate Safety and Handling Protocol

Ferrocenemethanol is a hazardous substance that requires careful handling to prevent adverse health effects. It is harmful if swallowed and can cause irritation to the eyes, skin, and respiratory tract[1][2]. The following is a step-by-step operational plan for the safe handling and disposal of **Ferrocenemethanol**.

1. Engineering Controls and Personal Protective Equipment (PPE):

Before handling **Ferrocenemethanol**, ensure that proper engineering controls are in place. This includes working in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust particles[1][3]. An eyewash station and safety shower must be readily accessible[1].

The following PPE is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[1].

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Suitable materials include polychloroprene, nitrile rubber, butyl rubber, or fluorinated rubber[3]. Always inspect gloves for any signs of degradation before use and replace them immediately if compromised[3].
 - Protective Clothing: A lab coat or other protective clothing is necessary to prevent skin exposure[1][2]. For larger quantities or in situations with a higher risk of exposure, a P.V.C. apron may be worn[3].
- Respiratory Protection: In situations where dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used[1][2].

2. Safe Handling and Storage:

- Handling: Minimize the generation and accumulation of dust[1]. Avoid all personal contact, including inhalation of dust and direct contact with skin and eyes[3].
- Storage: Store **Ferrocenemethanol** in a cool, dry, and well-ventilated area in a tightly sealed container to protect it from air, light, and moisture[1][4]. It should be stored under argon and refrigerated[2].

3. Accidental Spills and First Aid:

- Spills: In the event of a spill, immediately clean it up to avoid generating dust. Vacuum or sweep the material into a suitable container for disposal[1]. Ensure proper ventilation during cleanup[1].
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, and seek medical attention[1].
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs[1][2].

- Ingestion: If swallowed, do not induce vomiting. Give 2-4 cupfuls of milk or water if the person is conscious and alert, and get immediate medical aid[1].
- Inhalation: Move the person to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention[1].

4. Disposal Plan:

Ferrocenemethanol and its containers must be disposed of as hazardous waste. All waste disposal must comply with local, state, and federal regulations[3][4]. Do not mix with other waste. Uncleaned containers should be treated as the product itself[4].

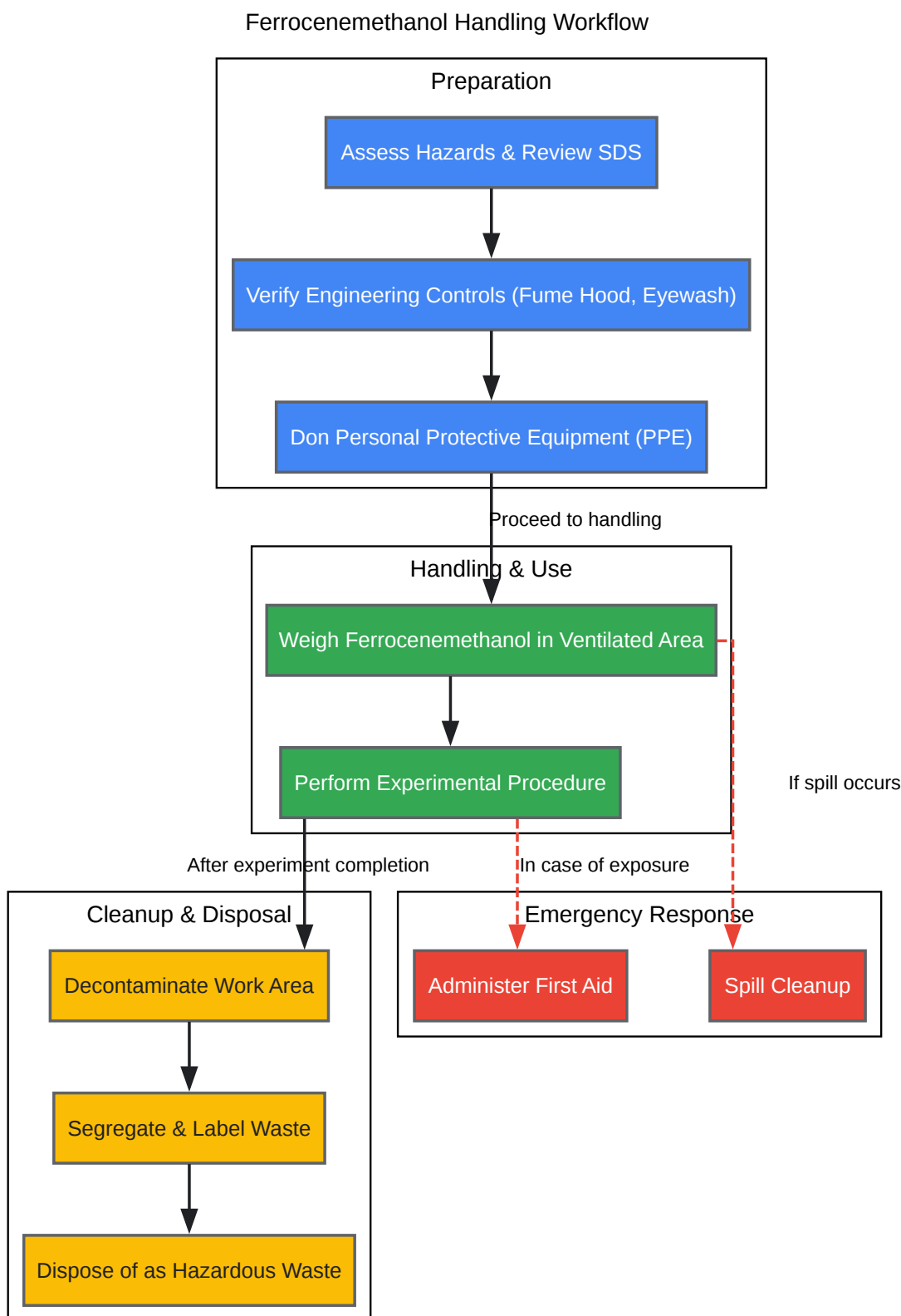
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Ferrocenemethanol**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ FeO	[2]
Molecular Weight	216.06 g/mol	[2]
Melting Point	79 - 81 °C (174 - 178 °F)	[4]
NFPA Rating	Health: 2, Flammability: 1, Instability: 0	[1]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **Ferrocenemethanol** in a laboratory setting.



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Ferrocenemethanol Handling Workflow

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- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Ferrocenemethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074494#personal-protective-equipment-for-handling-ferrocenemethanol>]

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